

Proper Disposal of YM-264: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: YM-264

Cat. No.: B166733

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[City, State] – [Date] – To ensure the safety of laboratory personnel and the protection of the environment, it is imperative that researchers, scientists, and drug development professionals adhere to strict protocols for the disposal of chemical compounds. This document provides essential guidance on the proper disposal procedures for **YM-264**, a potent and selective platelet-activating factor (PAF) antagonist.

YM-264, identified by CAS number 131888-54-5 and molecular formula $C_{24}H_{32}N_4OS$, is a pharmacologically active compound utilized in research and development.^{[1][2]} Due to its biological activity, proper handling and disposal are crucial to prevent unintended environmental release and potential biological effects.

Understanding the Compound: Key Data

While a specific Safety Data Sheet (SDS) for **YM-264** is not readily available in the public domain, its classification as a heterocyclic compound containing nitrogen and sulfur, and its role as a pharmacologically active substance, dictate a cautious approach to its disposal. The following table summarizes known information.

Property	Data	Source
Chemical Name	YM-264	N/A
CAS Number	131888-54-5	[1][2]
Molecular Formula	C ₂₄ H ₃₂ N ₄ OS	[1]
Compound Class	Platelet-Activating Factor (PAF) Antagonist, Heterocyclic Compound	[3]
Physical Form	Solid (often as fumarate salt)	Inferred
Solubility	No specific data found. Assumed to have limited aqueous solubility.	N/A

Step-by-Step Disposal Protocol

The following procedures are based on best practices for the disposal of pharmacologically active and heterocyclic chemical waste in a laboratory setting.[4][5][6] A site-specific risk assessment conducted by a qualified safety professional is mandatory before implementing this or any other disposal protocol.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **YM-264**.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect all solid **YM-264** waste, including unused or expired compound, contaminated lab materials (e.g., weigh boats, filter paper, gloves, and vials), in a dedicated, clearly labeled, and sealed hazardous waste container.

- The container must be compatible with the chemical waste and should be labeled as "Hazardous Waste" with the full chemical name "**YM-264**" and any known hazard classifications.[\[6\]](#)
- Liquid Waste:
 - If **YM-264** is in a solution, do not dispose of it down the drain.
 - Collect all liquid waste containing **YM-264** in a dedicated, leak-proof, and sealed hazardous waste container.
 - The container should be clearly labeled as "Hazardous Liquid Waste" with the full chemical name "**YM-264**," the solvent(s) used, and their approximate concentrations.
 - Segregate halogenated and non-halogenated solvent waste streams if applicable.

3. Waste Storage:

- Store the hazardous waste containers in a designated, well-ventilated, and secure area away from incompatible materials.[\[4\]](#)[\[6\]](#)
- Follow all institutional and local regulations for the storage of hazardous chemical waste.

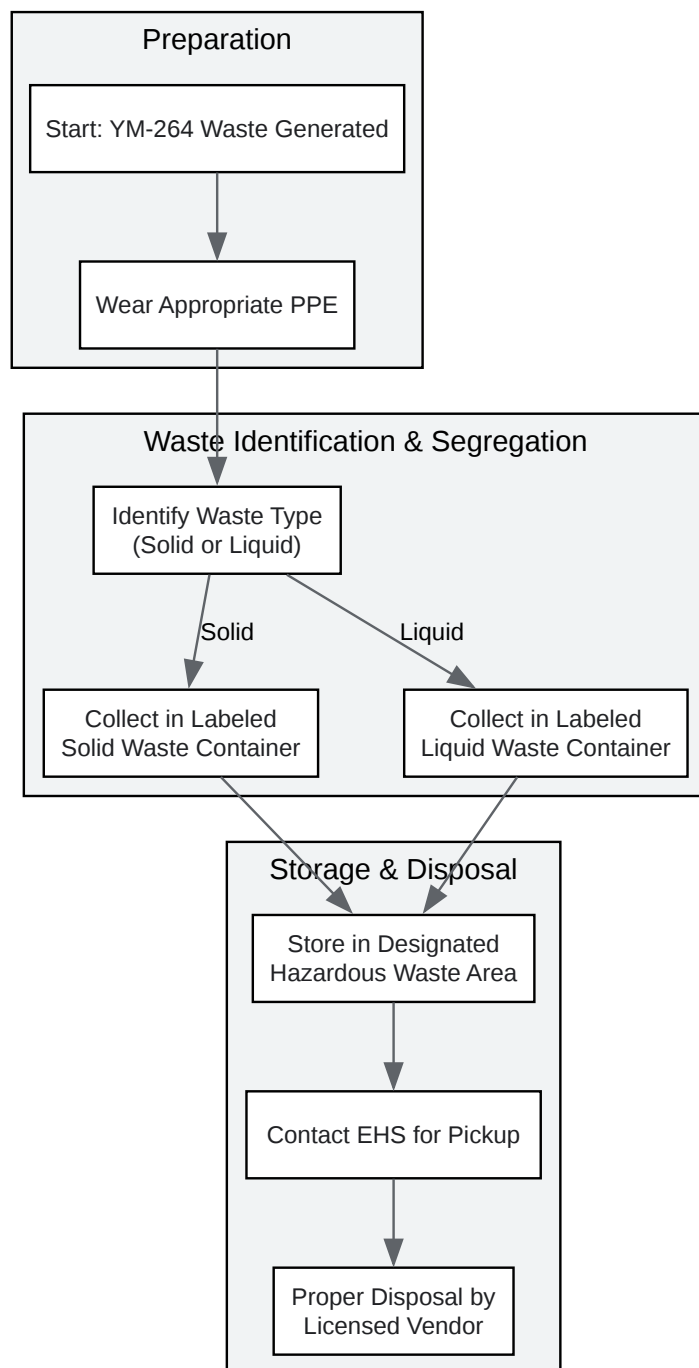
4. Waste Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[7\]](#)
- Provide the disposal vendor with all available information about the waste, including the chemical name, CAS number, and any known hazards.
- Never dispose of **YM-264** in the regular trash or pour it down the sanitary sewer.[\[4\]](#)

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **YM-264**.

YM-264 Disposal Workflow

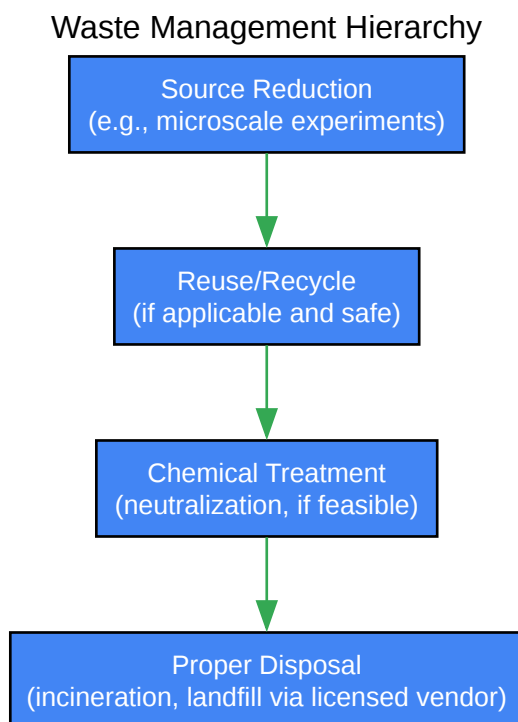


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Caption: Workflow for the safe disposal of **YM-264** waste.

Signaling Pathways and Logical Relationships

The proper disposal of a pharmacologically active compound like **YM-264** is governed by a logical hierarchy of waste management principles.



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Caption: Hierarchy of waste management for laboratory chemicals.

By adhering to these guidelines, laboratories can ensure the safe and responsible disposal of **YM-264**, thereby fostering a culture of safety and environmental stewardship. For further information, consult your institution's chemical hygiene plan and EHS office.

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